

# N-(Dimethoxymethyl)-N-ethylethanamine: A Technical Overview for Scientific Professionals

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## Compound of Interest

Compound Name: *N-(Dimethoxymethyl)-N-ethylethanamine*

Cat. No.: *B1316434*

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CAS Number: 4432-76-2 Molecular Formula:  $C_7H_{17}NO_2$  IUPAC Name: **N-(dimethoxymethyl)-N-ethylethanamine**

This technical guide provides a comprehensive overview of **N-(Dimethoxymethyl)-N-ethylethanamine**, a chemical intermediate with applications in the synthesis of pharmaceuticals and agrochemicals. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry, summarizing the available technical data, synthesis methodologies, and potential applications.

## Chemical and Physical Properties

Quantitative experimental data for **N-(Dimethoxymethyl)-N-ethylethanamine** is not widely available in published literature. The following table summarizes the available information, including estimated properties where noted.

Property	Value	Source
CAS Number	4432-76-2	Multiple
Molecular Formula	C <sub>7</sub> H <sub>17</sub> NO <sub>2</sub>	[1][2][3]
Molecular Weight	147.22 g/mol	[1][2][3]
IUPAC Name	N-(dimethoxymethyl)-N-ethylethanamine	[2]
SMILES	CCN(CC)C(OC)OC	[2]
InChIKey	QDKJWXBGYXJIOS-UHFFFAOYSA-N	[2]
Boiling Point	~120–125°C	Estimated[2]
Density	~0.89–0.90 g/cm <sup>3</sup> (at 20°C)	Estimated[2]
Refractive Index	1.395–1.397 (at 20°C)	Estimated[2]
Melting Point	N/A	[1]
Flash Point	N/A	[1]
Solubility	N/A	[1]

Note: "N/A" indicates that the data is not available in the cited sources.

## Synthesis and Experimental Protocols

While detailed, step-by-step experimental protocols for the synthesis of **N-(Dimethoxymethyl)-N-ethylethanamine** are scarce, a plausible synthetic route has been described.[2] This method involves a two-step process starting from N,N-diethylformamide.

Described Synthesis Method:

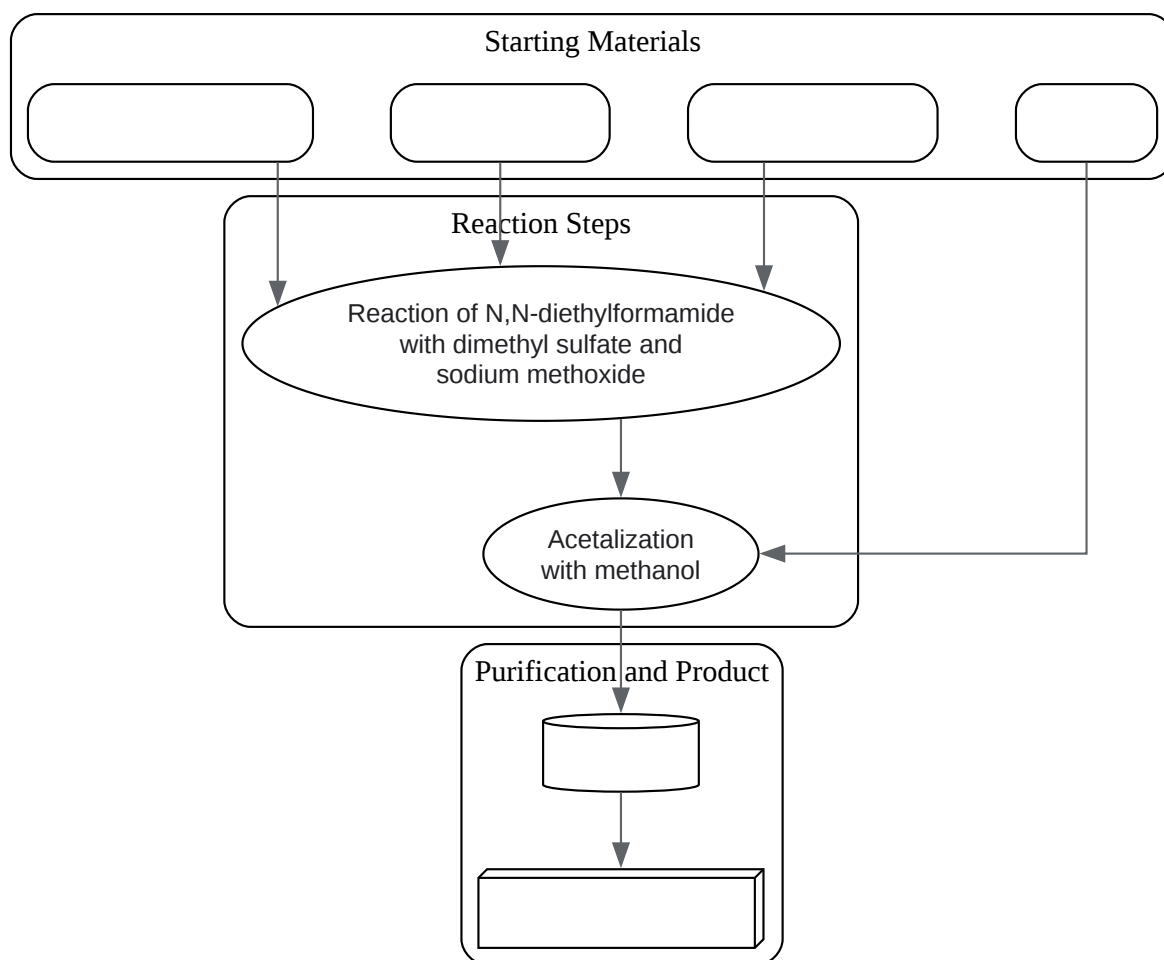
- **Formation of an Imidate Ester Intermediate:** N,N-diethylformamide is reacted with an alkylating agent, such as dimethyl sulfate, in the presence of a base like sodium methoxide. This step is believed to form a reactive intermediate.

- Acetalization: The intermediate is then treated with methanol to yield the final product, **N-(Dimethoxymethyl)-N-ethylethanamine**.<sup>[2]</sup>

The reaction parameters, such as maintaining a temperature below 25°C, are crucial for minimizing the decomposition of intermediates and maximizing the yield, which has been reported to exceed 85% after distillation.<sup>[2]</sup>

## Logical Workflow for Synthesis

The following diagram illustrates the logical steps for the synthesis of **N-(Dimethoxymethyl)-N-ethylethanamine** based on the described method.



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Caption: Synthesis workflow for **N-(Dimethoxymethyl)-N-ethylethanamine**.

## Applications in Research and Development

**N-(Dimethoxymethyl)-N-ethylethanamine** is primarily utilized as a chemical intermediate in organic synthesis.[1] Its structural features, particularly the dimethoxymethyl group attached to a tertiary amine, suggest its utility as a reagent in various chemical transformations.

## Role in Heterocyclic Synthesis

This compound serves as a versatile reagent in the synthesis of nitrogen-containing heterocycles, such as pyridine derivatives.[2] It can act as an intermediate in reactions that may lead to compounds with potential biological activity, for instance, as inhibitors of phosphoinositide 3-kinase (PI3K) p110 alpha enzymes.[2]

## Use as a Methylating Agent

**N-(Dimethoxymethyl)-N-ethylethanamine** can also function as a methylating agent, particularly in the synthesis of ketones and aldehydes.[2] The dimethoxymethyl moiety facilitates the introduction of a methyl group into target molecules through nucleophilic substitution mechanisms.[2]

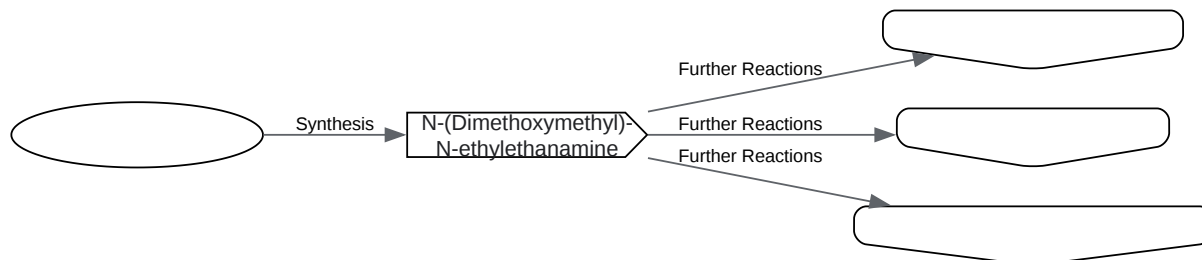
## Potential Downstream Products

The application of **N-(Dimethoxymethyl)-N-ethylethanamine** as a synthetic intermediate leads to a variety of downstream products. Some of the potential products that can be synthesized using this reagent are listed below.

CAS Number	Product Name
67-56-1	Methanol
37005-71-3	(Bis-benzyloxy-methyl)-diethyl-amine
96088-16-3	1,3-Dicyclohexyl-6-<2-(diethylamino)vinyl>-1,3,5-triazin-2,4(1H,3H)-dion
131846-38-3	2-(3-diethylamino-2-propenoyl)-5-methyl-1,3-cyclohexanedione

Source:[1]

The following diagram illustrates the role of **N-(Dimethoxymethyl)-N-ethylethanamine** as a key intermediate.



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Caption: Role as a chemical intermediate in synthesis.

## Safety and Handling

Specific safety and toxicology data for **N-(Dimethoxymethyl)-N-ethylethanamine** (CAS 4432-76-2) is not readily available. However, due to its reactivity, it is recommended to handle this compound with care and follow standard laboratory safety protocols.[1] This includes the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, and working in a well-ventilated area.

## Conclusion

**N-(Dimethoxymethyl)-N-ethylethanamine** is a chemical intermediate with potential applications in the synthesis of a range of organic compounds, including pharmaceuticals and agrochemicals. While detailed experimental data for this specific compound is limited in the public domain, its described synthesis and reactivity profile suggest it is a valuable reagent for organic chemists. Further research and publication of its properties and applications would be beneficial to the scientific community.

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## References

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